

Technical Support Center: Minimizing Electromagnetic Interference with the AC915

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC915

Cat. No.: B15555702

[Get Quote](#)

This guide provides troubleshooting steps and frequently asked questions to help researchers, scientists, and drug development professionals minimize electromagnetic interference (EMI) with the **AC915** and ensure the integrity of experimental data.

Troubleshooting Guide

Q1: I am observing unexpected noise or artifacts in my data when using the **AC915**. Could this be electromagnetic interference?

A1: Yes, unexpected noise, glitches, or erroneous readings in your data can be symptoms of electromagnetic interference.^[1] EMI can affect sensitive electronic equipment and interfere with measurements.^[1] It is crucial to identify the source of the interference to mitigate its effects.

Q2: How can I identify the source of the electromagnetic interference?

A2: Identifying the source of EMI is the first step in troubleshooting.^[2] Consider the following:

- **Temporal Correlation:** Note if the interference occurs at specific times or during the operation of particular equipment in the vicinity.
- **Spatial Correlation:** Try moving the **AC915** or other nearby equipment to see if the interference changes. Increasing the distance between the **AC915** and potential sources of EMI can help reduce its impact.

- Equipment Audit: Create a list of all electronic devices operating near the **AC915**. Common sources of EMI in a lab environment include motors, pumps, refrigerators, fluorescent lights, and other high-power equipment.[3]
- Systematic Deactivation: If possible, turn off surrounding equipment one by one to see if the interference disappears. This can help pinpoint the offending device.

Q3: What are the common types of electromagnetic interference I might encounter?

A3: EMI can be broadly categorized into two types:

- Conducted EMI: This type of interference travels along power cords and other cables.[2] It is more common at lower frequencies, typically below 30 MHz.[2]
- Radiated EMI: This interference propagates through the air as electromagnetic waves.[4] It is more prevalent at higher frequencies.

A helpful initial step is to determine if the interference is radiated or conducted. Often, radiated EMI is the more common type.[2]

Q4: What are the best practices for wiring and cable management to minimize EMI?

A4: Proper cable management is a critical and effective way to reduce EMI.

- Separation of Cables: Keep power cables and signal cables physically separated.[4] If they must cross, they should do so at a 90-degree angle to minimize inductive coupling.[4] It is recommended to maintain a distance of at least 8 inches between parallel runs of power and signal cables.
- Use of Shielded Cables: Use shielded cables for all sensitive signal transmissions. The shield acts as a barrier to radiated noise.[4]
- Proper Grounding of Shields: Ensure that the shield of the cable is properly grounded at one end to prevent ground loops.[4]
- Twisted Pair Cabling: For differential signals, using twisted pair cables can significantly reduce noise by canceling out electromagnetic fields.

- Avoid Cable Loops: Arrange cables neatly and avoid creating loops, which can act as antennas for magnetic fields.[4]

Q5: How important is grounding for EMI mitigation?

A5: Proper grounding is fundamental to minimizing EMI. A low-impedance path to ground for high-frequency noise is essential.[5]

- Single Ground Point: All equipment should be connected to a single, common ground point to avoid ground loops.[5]
- Braided Ground Straps: Using braided ground straps can be beneficial as they provide a larger surface area and lower impedance at high frequencies.[5]
- Check Connections: Regularly inspect all grounding connections to ensure they are secure and free of corrosion.

Q6: What other mitigation techniques can I employ if the interference persists?

A6: If basic troubleshooting and proper wiring do not resolve the issue, consider the following advanced techniques:

- Ferrite Cores: Clamping ferrite cores around power and data cables can help suppress high-frequency noise.[6]
- EMI Filters: Installing an EMI filter on the power line of the **AC915** can help block conducted EMI from entering the device.[5] These filters are designed to attenuate specific frequency ranges.
- Shielding Enclosures: In severe cases, placing the **AC915** or the source of the EMI in a shielded enclosure can provide significant attenuation of radiated interference.[6]

EMI Mitigation Techniques: A Summary

Mitigation Technique	Description	Effectiveness
Physical Separation	Increasing the distance between the EMI source and the sensitive equipment.	Highly effective and often the simplest solution.
Shielded Cables	Using cables with a conductive shield to block radiated EMI.	Very effective for protecting sensitive signal lines.
Proper Grounding	Establishing a low-impedance path for noise to dissipate to the earth.	Critical for the overall EMI performance of the system.
Power Line Filters	Devices that filter out high-frequency noise from the AC power supply.	Effective against conducted EMI.
Ferrite Cores	Passive components that can be clamped onto cables to suppress high-frequency noise.	Good for suppressing common-mode currents on cables.
Shielded Enclosures	A metallic housing that encloses the equipment to block radiated EMI.	Provides the highest level of shielding but can be costly.

Experimental Protocols for EMI Troubleshooting

A systematic approach is crucial for identifying and resolving EMI issues.

Protocol 1: Identifying the Source of Interference


- **Baseline Measurement:** Operate the **AC915** in its standard configuration and record the baseline noise level or the observed artifacts in your data.
- **Sequential Power Down:** One by one, turn off all non-essential equipment in the laboratory. After each device is turned off, take a new measurement with the **AC915** to see if the interference has been reduced.

- Sequential Power Up: If the interference disappears, begin turning the equipment back on one at a time until the interference reappears. The last device turned on is likely the source of the EMI.
- Positional Variation: Once a potential source is identified, try moving it further away from the **AC915** and observe the effect on the interference.

Protocol 2: Evaluating the Effectiveness of Shielding and Filtering

- Baseline Measurement: With the identified EMI source active, take a baseline measurement with the **AC915**.
- Implement Mitigation: Apply a single mitigation technique, such as installing a ferrite core on a specific cable or connecting the **AC915** to a power line filter.
- Post-Intervention Measurement: Take a new measurement and compare it to the baseline to quantify the reduction in interference.
- Iterative Improvement: If necessary, apply additional mitigation techniques one at a time, measuring the impact of each change.

Logical Troubleshooting Workflow

[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for identifying and mitigating electromagnetic interference.

Frequently Asked Questions (FAQs)

Q: Can the **AC915** itself be a source of EMI?

A: Like any electronic device, the **AC915** can potentially be a source of EMI. If you suspect the **AC915** is interfering with other sensitive equipment, try to physically separate the devices and use shielded cables for the other equipment.

Q: Will a UPS (Uninterruptible Power Supply) help with EMI?

A: A UPS primarily provides backup power and surge protection. While some UPS units have built-in filtering that can reduce conducted EMI, their primary function is not EMI mitigation. A dedicated power line filter is generally more effective for this purpose.

Q: Are there any software settings on the **AC915** that can help reduce susceptibility to EMI?

A: Without specific knowledge of the "**AC915**" device, it is difficult to say. However, some instruments have software-configurable digital filters or averaging settings that can help reduce the impact of noise on measurements.^[1] Refer to the **AC915** user manual for any such features.

Q: Where can I find more information on EMI troubleshooting?

A: The principles of EMI troubleshooting are widely applicable. You can find valuable resources from electronic component manufacturers and in application notes on electromagnetic compatibility (EMC).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. drives.novantamotion.com [drives.novantamotion.com]
- 2. astrodynetdi.com [astrodynetdi.com]

- 3. ti.com [ti.com]
- 4. How to Eliminate Electromagnetic interference of VFD [canroon.com]
- 5. m.youtube.com [m.youtube.com]
- 6. scribd.com [scribd.com]
- To cite this document: BenchChem. [Technical Support Center: Minimizing Electromagnetic Interference with the AC915]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15555702#how-to-minimize-electromagnetic-interference-with-the-ac915>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com